

Technical Guide: (5-Morpholin-4-ylpentyl)amine

Chemical Properties & Applications[1]

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Compound of Interest

Compound Name: (5-Morpholin-4-ylpentyl)amine

CAS No.: 39793-32-3

Cat. No.: B1609626

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Executive Summary

(5-Morpholin-4-ylpentyl)amine (CAS: 39793-32-3) is a bifunctional heterocyclic building block extensively utilized in medicinal chemistry and organic synthesis.[1][2] Characterized by a saturated morpholine ring connected to a primary amine via a flexible five-carbon (pentyl) alkyl chain, this molecule serves as a critical "linker" moiety.[1] Its primary utility lies in PROTAC (Proteolysis Targeting Chimera) design, where the pentyl chain provides optimal spatial separation between the E3 ligase ligand and the target protein ligand, while the morpholine headgroup modulates solubility and pharmacokinetic profiles. This guide details its physicochemical properties, validated synthesis routes, and handling protocols for drug development applications.[3][4]

Chemical Identity & Physicochemical Profile[4][5][6][7][8][9][10]

The dual-nitrogen architecture of **(5-Morpholin-4-ylpentyl)amine** creates a unique basicity profile, with a sterically hindered tertiary amine (morpholine) and a reactive primary amine.[1]

Table 1: Chemical Identification & Properties

Property	Data
IUPAC Name	5-(Morpholin-4-yl)pentan-1-amine
Common Synonyms	4-(5-Aminopentyl)morpholine; 5-Morpholinopentylamine
CAS Number	39793-32-3 (Free Base); 1255718-10-5 (Dihydrochloride)
Molecular Formula	C ₉ H ₂₀ N ₂ O
Molecular Weight	172.27 g/mol
SMILES	C1COCCN1CCCCCN
Appearance	Colorless to pale yellow viscous liquid
Boiling Point	~135–140 °C at 10 mmHg (Estimated based on homologs)
LogP (Predicted)	0.23 ± 0.3 (Hydrophilic/Lipophilic balance)
pKa (Predicted)	N1 (Primary Amine): ~10.5 N4 (Morpholine): ~8.4
Solubility	Miscible in water, ethanol, DCM, DMSO; slightly soluble in hexanes. ^{[1][2][5][6][7]}

Synthesis & Manufacturing Methodologies

High-purity synthesis of **(5-Morpholin-4-ylpentyl)amine** is critical to avoid bis-alkylation byproducts. Two primary routes are industry-standard: the Nitrile Reduction Route (scalable) and the Gabriel Synthesis (high specificity).^[1]

Validated Synthetic Routes

Route A: Nitrile Reduction (Scalable)

This route uses 5-chlorovaleronitrile as a precursor.^[1] The morpholine displaces the chloride, followed by the reduction of the nitrile group to a primary amine.

- Step 1: Nucleophilic substitution of 5-chlorovaleronitrile with morpholine (K_2CO_3 , MeCN, reflux).[1]
- Step 2: Reduction of the nitrile intermediate using Lithium Aluminum Hydride ($LiAlH_4$) or Raney Nickel hydrogenation.[1]

Route B: Gabriel Synthesis (High Purity)

Ideal for small-scale, high-purity needs to prevent polymerization.[1]

- Step 1: Reaction of Morpholine with N-(5-bromopentyl)phthalimide.[1]
- Step 2: Deprotection using Hydrazine hydrate (Ing-Manske procedure) to release the primary amine.[1]

Reaction Workflow Diagram

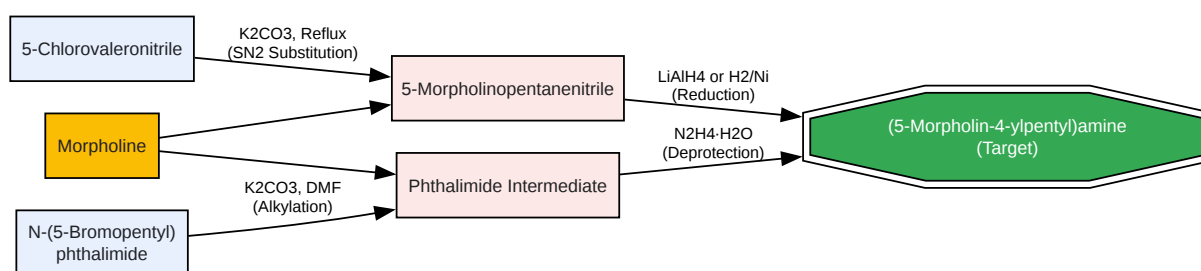


Figure 1: Validated Synthetic Pathways for (5-Morpholin-4-ylpentyl)amine

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Caption: Comparison of Nitrile Reduction (Route A) and Gabriel Synthesis (Route B) for generating the target amine.

Reactivity & Synthetic Utility[4][7]

The molecule features two distinct nitrogen centers with orthogonal reactivity profiles, allowing for selective functionalization.

Selective Amine Functionalization

The primary amine ($-NH_2$) is significantly more nucleophilic than the tertiary morpholine nitrogen.^[1]

- **Amide Coupling:** Reacts rapidly with activated carboxylic acids (using HATU/EDC) or acid chlorides to form stable amide bonds.^[1] This is the standard method for attaching this linker to drug pharmacophores.
- **Reductive Amination:** Condenses with aldehydes/ketones in the presence of $NaBH(OAc)_3$ to form secondary amines.^[1]
- **Isocyanate Reaction:** Reacts with isocyanates to form urea linkages, common in kinase inhibitor design.

Morpholine Stability

The morpholine ring is chemically robust under standard acidic and basic conditions. However, it acts as a proton trap ($pK_a \sim 8.4$).^[1]

- **Salt Formation:** Readily forms crystalline dihydrochloride or fumarate salts, which are often preferred for handling solids over the viscous free base liquid.
- **Oxidative Stability:** The morpholine ether oxygen is stable to air, but the tertiary amine can form N-oxides if treated with strong peracids (e.g., m-CPBA).

Medicinal Chemistry Applications

(5-Morpholin-4-ylpentyl)amine is classified as a solubilizing linker.^[1]

PROTAC Linker Design

In PROTAC development, the length and composition of the linker are critical for the formation of the ternary complex (Target Protein—PROTAC—E3 Ligase).

- **Spacer Length:** The 5-carbon (pentyl) chain provides a specific distance ($\sim 6\text{--}8 \text{ \AA}$) that allows flexibility without excessive "floppiness" seen in PEG chains.^[1]

- **Solubility Enhancement:** The morpholine group disrupts crystal lattice energy and increases aqueous solubility compared to purely alkyl linkers.
- **Metabolic Stability:** Unlike PEG linkers which can undergo oxidative degradation, the alkyl-morpholine motif is relatively stable against metabolic cleavage in plasma.

Fragment-Based Drug Discovery (FBDD)

The morpholine moiety is often used as a "cap" to fill solvent-exposed pockets in protein binding sites. The pentyl-amine tail allows this cap to be "reached" from a core scaffold deep within the binding pocket.

Handling, Safety, & Stability

Hazard Identification (GHS Classification)

- **Signal Word:** DANGER
- **Skin Corrosion/Irritation:** Category 1B (Causes severe skin burns and eye damage).^[1]
- **Acute Toxicity:** Harmful if swallowed or absorbed through skin.

Storage Protocols

- **Atmosphere:** Hygroscopic and absorbs CO₂ from the air (forms carbamates).^[1] Store under Argon or Nitrogen.
- **Temperature:** 2–8 °C (Refrigerate).
- **Container:** Tightly sealed glass or fluorinated HDPE. Avoid metal containers that may corrode due to amine basicity.

Emergency Procedures

- **Eye Contact:** Rinse cautiously with water for >15 minutes. Remove contact lenses. Immediate medical attention required.
- **Spill:** Neutralize with weak acid (e.g., dilute acetic acid) and absorb with inert material (vermiculite).^[1] Do not use combustible materials like sawdust.

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